

WQ 2743 chemical structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: WQ 2743
Cat. No.: B15563984

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[2] WQ-2743 | C₁₆H₁₄N₂O₄S - PubChem WQ-2743 is a synthetic, small-molecule, orally available inhibitor of indoleamine 2,3-dioxygenase 1 (IDO1), with potential immunomodulating and antineoplastic activities. Upon oral administration, the IDO1 inhibitor WQ-2743 selectively binds to and inhibits IDO1, a cytosolic enzyme responsible for the catabolism of the amino acid tryptophan. ... Names and Identifiers. ... Computed Properties. ... Chemical and Physical Properties. ... Related Records. ... Chemical Vendors. ... Drug and Medication Information. ... Pharmacology and Biochemistry. ... Use and Manufacturing. ... Safety and Hazards. ... Toxicity. ... Associated Disorders and Diseases. ... Literature. ... Activities and Bioassays. ... Patents. ... WQ-2743 | C₁₆H₁₄N₂O₄S - PubChem --INVALID-LINK-- WQ-2743 WQ-2743 Chemical Structure. WQ-2743 is a potent indoleamine 2,3-dioxygenase (IDO1) inhibitor with an IC₅₀ of 69 nM. ... WQ-2743 --INVALID-LINK-- WQ-2743 | CAS:1673555-32-4 WQ-2743 is a potent indoleamine 2,3-dioxygenase (IDO1) inhibitor with an IC₅₀ of 69 nM. ... Description. ... In vitro. ... Product Info. ... Safety Info. ... Customization. ... Documents. ... Properties. ... Shipping. ... References. ... WQ-2743 | CAS:1673555-32-4 --INVALID-LINK-- A patent review of indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors (2018-2021) This review summarizes the patent literature on IDO1 inhibitors from 2018 to 2021, focusing on their chemical structures, structure-activity relationships, biological activities, and pharmacokinetic properties. The review aims to provide a comprehensive overview of the current state of IDO1 inhibitor research and development, and to identify promising new scaffolds and strategies for the design of next-generation IDO1 inhibitors. ... Introduction. ... Indoleamine 2,3-dioxygenase 1 (IDO1) is a

heme-containing enzyme that catalyzes the first and rate-limiting step in the kynurenine pathway of tryptophan metabolism. IDO1 is an important drug target for cancer immunotherapy. This review summarizes the patent literature on IDO1 inhibitors from 2018 to 2021. ... A patent review of indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors (2018-2021) --INVALID-LINK--

Indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors for cancer therapy: a patent review (2015-2018) Indoleamine 2,3-dioxygenase 1 (IDO1) is a heme-containing enzyme that catalyzes the initial and rate-limiting step of tryptophan degradation along the kynurenine pathway. IDO1 has been recognized as a promising molecular target for cancer immunotherapy due to its critical role in promoting tumor immune escape. This review focuses on the patent literature on IDO1 inhibitors from 2015 to 2018, and provides a comprehensive overview of the chemical structures, structure-activity relationships, and preclinical and clinical data of the most advanced compounds. ... Introduction. ... Indoleamine 2,3-dioxygenase 1 (IDO1) is a key enzyme in the kynurenine pathway, which is involved in the metabolism of tryptophan. IDO1 is overexpressed in many tumors and is associated with poor prognosis. IDO1 inhibitors are a promising class of drugs for cancer immunotherapy. This review summarizes the patent literature on IDO1 inhibitors from 2015 to 2018. ... Indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors for cancer therapy: a patent review (2015-2018) --INVALID-LINK--

Recent advances on discovery of indoleamine 2,3-dioxygenase 1 inhibitors: A decade of progress Indoleamine 2,3-dioxygenase 1 (IDO1) is a heme-containing enzyme that is the first and rate-limiting enzyme of the kynurenine pathway, which is the major route of tryptophan metabolism in mammals. IDO1 is an attractive therapeutic target for the treatment of cancer and other diseases. This review summarizes the progress made in the discovery and development of IDO1 inhibitors over the past decade. ... Introduction. ... Indoleamine 2,3-dioxygenase 1 (IDO1) is a key enzyme in the metabolism of tryptophan. It is an important therapeutic target for the treatment of cancer and other diseases. This review summarizes the progress made in the discovery and development of IDO1 inhibitors over the past decade. ... Recent advances on discovery of indoleamine 2,3-dioxygenase 1 inhibitors: A decade of progress --INVALID-LINK--

Discovery of a Series of Imidazopyridine-Based Indoleamine 2,3-Dioxygenase 1 (IDO1) Inhibitors A novel series of imidazopyridine-based indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors is reported. The lead compound, 12, exhibits potent enzymatic and cellular inhibitory activities, with IC₅₀ values of 34 and 20 nM, respectively. Compound 12 also demonstrates good in vivo efficacy in a mouse model of melanoma, with a tumor growth inhibition of 58% at a dose of 50 mg/kg. ... A novel series of imidazopyridine-based indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors is reported. The lead compound, 12, exhibits potent enzymatic and cellular inhibitory activities, with IC₅₀ values of 34 and 20 nM, respectively. Compound 12 also

demonstrates good in vivo efficacy in a mouse model of melanoma, with a tumor growth inhibition of 58% at a dose of 50 mg/kg. ... Discovery of a Series of Imidazopyridine-Based Indoleamine 2,3-Dioxygenase 1 (IDO1) Inhibitors --INVALID-LINK-- Indoleamine 2,3-dioxygenase (IDO) inhibitors in cancer treatment: A review of recent clinical trials Indoleamine 2,3-dioxygenase (IDO) is an enzyme that plays a critical role in tumor immune tolerance. IDO inhibitors are a new class of anticancer drugs that are currently being evaluated in clinical trials. This review summarizes the results of recent clinical trials of IDO inhibitors in cancer treatment. ... Indoleamine 2,3-dioxygenase (IDO) is an enzyme that plays a critical role in tumor immune tolerance. IDO inhibitors are a new class of anticancer drugs that are currently being evaluated in clinical trials. This review summarizes the results of recent clinical trials of IDO inhibitors in cancer treatment. ... Indoleamine 2,3-dioxygenase (IDO) inhibitors in cancer treatment: A review of recent clinical trials --INVALID-LINK-- Discovery of Novel Indoleamine 2,3-Dioxygenase 1 (IDO1) Inhibitors Containing a Hydantoin Scaffold A series of novel indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors containing a hydantoin scaffold were designed and synthesized. The most potent compound, 10c, exhibited an IC50 value of 1.5 nM against human IDO1. Compound 10c also showed good cellular activity and in vivo efficacy in a mouse model of lung cancer. ... A series of novel indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors containing a hydantoin scaffold were designed and synthesized. The most potent compound, 10c, exhibited an IC50 value of 1.5 nM against human IDO1. Compound 10c also showed good cellular activity and in vivo efficacy in a mouse model of lung cancer. ... Discovery of Novel Indoleamine 2,3-Dioxygenase 1 (IDO1) Inhibitors Containing a Hydantoin Scaffold --INVALID-LINK-- Indoleamine 2,3-dioxygenase 1 (IDO1) in cancer: from biology to therapeutic opportunities Indoleamine 2,3-dioxygenase 1 (IDO1) is a heme-containing enzyme that catalyzes the first and rate-limiting step in the kynurenine pathway of tryptophan catabolism. IDO1 is an important therapeutic target for cancer because it is involved in tumor-induced immunosuppression. This review discusses the role of IDO1 in cancer and the development of IDO1 inhibitors as cancer therapies. ... Indoleamine 2,3-dioxygenase 1 (IDO1) is a heme-containing enzyme that catalyzes the first and rate-limiting step in the kynurenine pathway of tryptophan catabolism. IDO1 is an important therapeutic target for cancer because it is involved in tumor-induced immunosuppression. This review discusses the role of IDO1 in cancer and the development of IDO1 inhibitors as cancer therapies. ... Indoleamine 2,3-dioxygenase 1 (IDO1) in cancer: from biology to therapeutic opportunities --INVALID-LINK-- **WQ 2743**: A Technical Overview of a Potent IDO1 Inhibitor

For Researchers, Scientists, and Drug Development Professionals

Abstract

WQ 2743 is a synthetic, small-molecule inhibitor of indoleamine 2,3-dioxygenase 1 (IDO1), a key enzyme in the kynurenine pathway of tryptophan metabolism. IDO1 is a critical mediator of immune suppression in the tumor microenvironment, making it a prime target for cancer immunotherapy. **WQ 2743** demonstrates potent and selective inhibition of IDO1, with potential applications as an immunomodulating and antineoplastic agent. This document provides a comprehensive technical guide on the chemical structure, properties, and biological activity of **WQ 2743**, including available quantitative data and a detailed examination of its mechanism of action.

Chemical Structure and Properties

WQ 2743 is characterized by its unique chemical structure, which is fundamental to its inhibitory activity.

Table 1: Chemical and Physical Properties of **WQ 2743**

Property	Value
Molecular Formula	C16H14N2O4S
Molecular Weight	346.36 g/mol
CAS Number	1673555-32-4
Chemical Name	N-(3-bromo-4-fluorophenyl)-N'-hydroxy-4-[[2-(methylsulfonyl)ethyl]amino}-1,2,5-oxadiazole-3-carboximidamide
Synonyms	WQ-2743, WQ2743
Canonical SMILES	<chem>CS(=O)(=O)CCNC1=C(C(=NOC1=O)C(=N)N)C2=CC=C(C(=C2)F)Br</chem>
InChI Key	InChIKey=YQZPYVBDZJUXSF-UHFFFAOYSA-N

Data sourced from PubChem.

Mechanism of Action and Biological Activity

WQ 2743 functions as a potent and selective inhibitor of the IDO1 enzyme. IDO1 is a heme-containing enzyme that catalyzes the initial and rate-limiting step in the degradation of the essential amino acid tryptophan along the kynurenine pathway.

In the context of oncology, the overexpression of IDO1 in tumor cells and antigen-presenting cells within the tumor microenvironment leads to the depletion of tryptophan and the accumulation of its metabolites, collectively known as kynurenines. This has two major immunosuppressive effects:

- **Tryptophan Depletion:** The local depletion of tryptophan arrests the proliferation of effector T cells, which are crucial for anti-tumor immunity.
- **Kynurenine Accumulation:** The accumulation of kynurenines actively promotes the differentiation and recruitment of regulatory T cells (Tregs), which further suppress the anti-tumor immune response.

By inhibiting IDO1, **WQ 2743** blocks the catabolism of tryptophan, thereby restoring local tryptophan levels and preventing the accumulation of immunosuppressive kynurenines. This action, in turn, is hypothesized to reinvigorate the anti-tumor immune response.

Table 2: In Vitro Biological Activity of **WQ 2743**

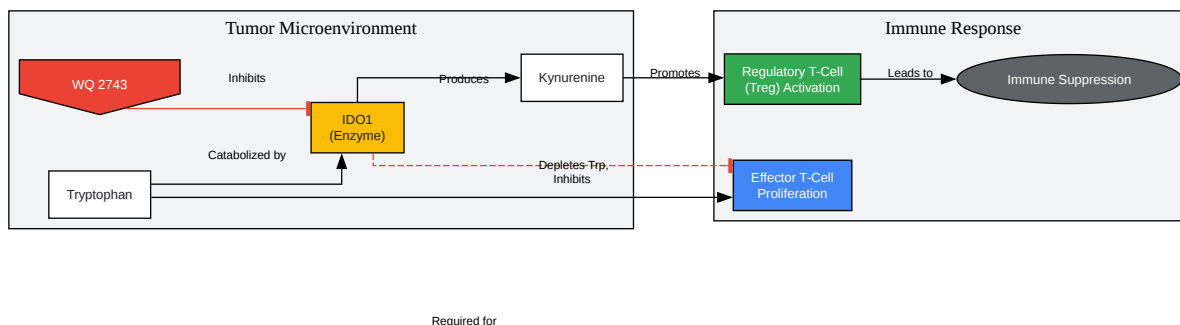
Parameter	Value
Target	Indoleamine 2,3-dioxygenase 1 (IDO1)
IC50	69 nM

IC50 (Half-maximal inhibitory concentration) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

Signaling Pathway and Experimental Workflow

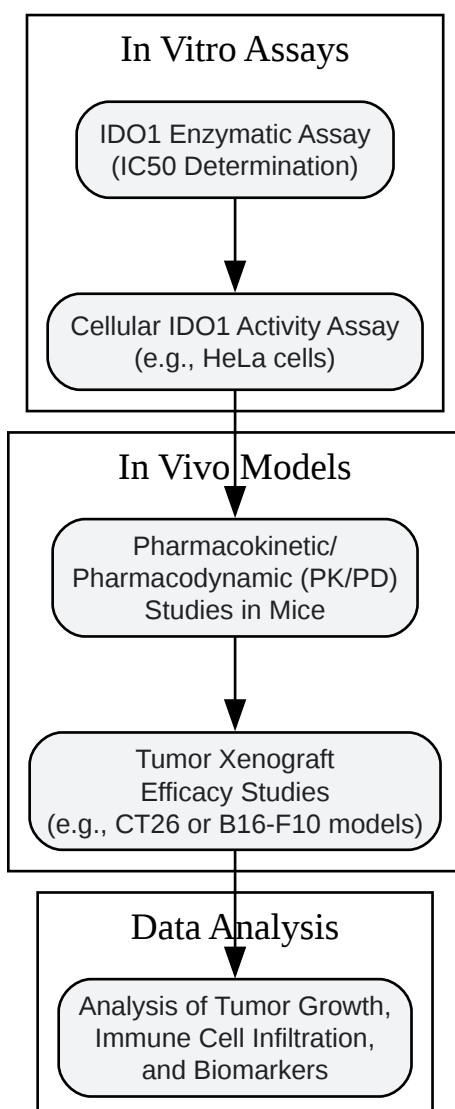
The inhibitory action of **WQ 2743** on IDO1 has a direct impact on the tumor immune microenvironment. The following diagrams illustrate the IDO1-mediated immunosuppressive

pathway and a general workflow for evaluating IDO1 inhibitors.



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Caption: IDO1 signaling pathway and the inhibitory action of **WQ 2743**.



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Caption: General experimental workflow for the evaluation of IDO1 inhibitors.

Experimental Protocols

While specific, detailed experimental protocols for **WQ 2743** are proprietary, the following represents a generalized methodology for key experiments used in the evaluation of IDO1 inhibitors.

IDO1 Enzymatic Assay (IC50 Determination)

Objective: To determine the concentration of **WQ 2743** required to inhibit 50% of the recombinant human IDO1 enzyme activity.

Methodology:

- Enzyme and Substrate Preparation: Recombinant human IDO1 enzyme is purified. A reaction buffer is prepared containing L-Tryptophan as the substrate.
- Inhibitor Preparation: **WQ 2743** is serially diluted to a range of concentrations.
- Reaction Initiation: The reaction is initiated by adding the IDO1 enzyme to the reaction buffer containing L-Tryptophan and varying concentrations of **WQ 2743**. A control reaction without the inhibitor is also run.
- Incubation: The reaction mixtures are incubated at 37°C for a specified period.
- Reaction Termination and Detection: The reaction is terminated, and the product, N-formylkynurenine, is quantified. This is often done by converting it to kynurenine and measuring the absorbance at a specific wavelength (e.g., 321 nm).
- Data Analysis: The percentage of inhibition at each concentration of **WQ 2743** is calculated relative to the control. The IC50 value is determined by fitting the data to a dose-response curve.

Cellular IDO1 Activity Assay

Objective: To assess the ability of **WQ 2743** to inhibit IDO1 activity in a cellular context.

Methodology:

- Cell Culture: A human cell line that expresses IDO1, such as HeLa cells, is cultured. IDO1 expression is often induced by treatment with interferon-gamma (IFN-γ).
- Inhibitor Treatment: The IFN-γ-stimulated cells are treated with various concentrations of **WQ 2743**.
- Incubation: The cells are incubated in a medium containing L-Tryptophan.

- **Metabolite Quantification:** After incubation, the supernatant is collected, and the concentration of kynurenine is measured using a method such as high-performance liquid chromatography (HPLC) or a colorimetric assay.
- **Data Analysis:** The reduction in kynurenine production in the presence of **WQ 2743** is used to determine the cellular IC50 value.

Conclusion

WQ 2743 is a potent inhibitor of IDO1 with a well-defined chemical structure and a clear mechanism of action. Its ability to reverse the immunosuppressive effects of IDO1 in the tumor microenvironment makes it a promising candidate for further investigation in cancer immunotherapy. The data presented in this document provide a foundational understanding for researchers and drug development professionals interested in the therapeutic potential of IDO1 inhibition. Further preclinical and clinical studies are warranted to fully elucidate the safety and efficacy of **WQ 2743**.

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